

Technical Support Center: Storage & Stability of Peptide 911-919

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Compound of Interest

Compound Name: *Unconventional myosin-Ib (911-919)*

Cat. No.: *B1575294*

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Molecule Identity: Synphilin-1 (911-919) C-Terminal Fragment

Sequence: Cys-Ala-Ser-Lys-Gly-Lys-Asn-Lys-Ala-Ala (CASKGKNKAA) Molecular Weight: ~1006.2 Da Key Vulnerability: N-terminal Cysteine (Oxidation/Dimerization), Hygroscopicity (High Lysine content).

PART 1: CORE STORAGE DIRECTIVE

The "Zero-Degradation" Protocol

To maintain the structural integrity of Peptide 911-919, you must mitigate two primary forces: Oxidation (disulfide bridging of the Cysteine) and Hydrolysis (moisture-driven backbone cleavage).

1. Arrival & Long-Term Storage (Lyophilized Powder)

- **Immediate Action:** Upon receipt, do not open the vial immediately. Allow it to equilibrate to room temperature in a desiccator to prevent condensation.

- Temperature: Store at -20°C or -80°C.
- Atmosphere: The vial should ideally be stored under an inert gas (Argon or Nitrogen). If the manufacturer did not ship under Argon, and you plan to store it for >6 months, purge the headspace with Argon before resealing.
- Desiccation: Store the vial inside a secondary container (e.g., a sealed jar) with active silica gel or Drierite™ to maintain <10% relative humidity.

2. Reconstitution & Working Aliquots

- Solvent Choice: Use degassed buffers. Dissolved oxygen is the enemy of the N-terminal Cysteine.
- Concentration: Dissolve at a high concentration (>1 mg/mL). Dilute peptides oxidize faster than concentrated ones.
- Additives (Critical): Unless interfering with your specific assay (e.g., conjugation), add a reducing agent:
 - DTT (Dithiothreitol): 1–5 mM (for short-term use).
 - TCEP (Tris(2-carboxyethyl)phosphine): 1–5 mM (Preferred for long-term stability; active over a wider pH range and more stable than DTT).
- Aliquoting: Never refreeze the bulk solution. Aliquot into single-use volumes (e.g., 10–50 µL) in low-binding tubes.
- Snap Freezing: Flash freeze aliquots in liquid nitrogen to prevent ice crystal formation, which can shear the peptide. Store at -80°C.

PART 2: SCIENTIFIC INTEGRITY & DEGRADATION MECHANISMS

Why 911-919 Degrades: The Mechanistic View

The 911-919 sequence (CASKGKNKAA) presents a "perfect storm" for specific degradation pathways.

- Cysteine Oxidation (The Dimerization Trap): The N-terminal Cysteine (Residue 911) contains a free thiol (-SH) group. In the presence of atmospheric oxygen and moisture, two 911-919 molecules will covalently bond to form a homodimer (Cystine bridge).
 - Result: Loss of binding affinity (steric hindrance) and precipitation (dimers are often less soluble).
 - Prevention: Degassing solvents and using TCEP.
- Hygroscopic Aggregation (The Lysine Factor): This peptide contains three Lysine (K) residues (Positions 914, 916, 918). Lysines are highly hygroscopic and protonated at neutral pH.
 - Result: Absorption of water from the air leads to "gumming" of the lyophilized powder, accelerating hydrolysis and deamidation of the Asparagine (N) at position 917.

Visualizing the Degradation Pathway

The following diagram illustrates the primary failure mode (Oxidation) and the corrective pathway.

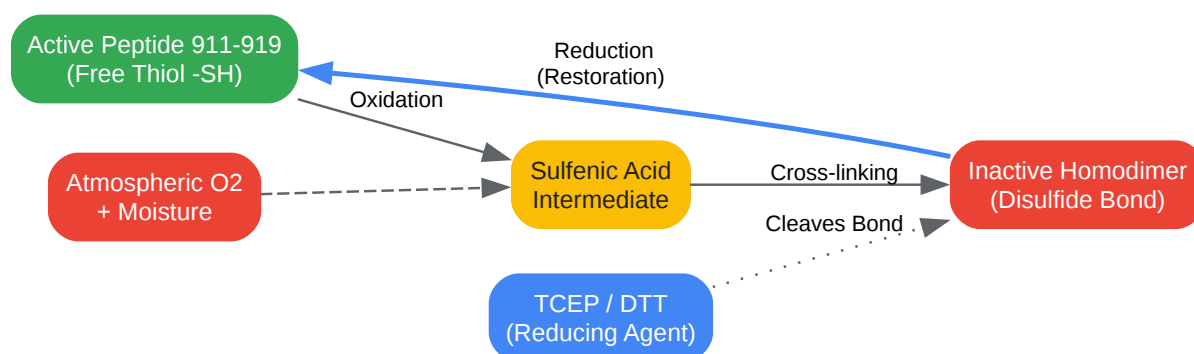


Figure 1: Reversible Oxidation Pathway of Cysteine-Containing Peptide 911-919

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Caption: The N-terminal Cysteine of 911-919 spontaneously oxidizes to form inactive dimers. Reducing agents (TCEP/DTT) can reverse this process.

PART 3: TROUBLESHOOTING GUIDE (FAQ)

Q1: My peptide powder looks sticky or collapsed. Is it ruined?

Diagnosis: Hygroscopic collapse. The Lysine residues have absorbed moisture. Solution:

- If the peptide is still white/colorless, it is likely chemically intact but physically aggregated.
- Action: Redissolve immediately in a buffer containing 10% Acetonitrile (to aid solubility) and 2 mM TCEP (to reverse any oxidation facilitated by the moisture). Use immediately; do not re-lyophilize.

Q2: I see a precipitate after thawing my aliquot.

Diagnosis: Disulfide dimerization. The peptide has oxidized into insoluble dimers during the freeze-thaw cycle. Solution:

- Add DTT to a final concentration of 5-10 mM.
- Incubate at 37°C for 15-30 minutes.
- Vortex gently. If the precipitate clears, it was a reversible dimer. If not, it may be irreversible aggregation (amyloid-like), and the aliquot should be discarded.

Q3: Can I store 911-919 in DMSO?

Answer: Use with Caution.

- DMSO is an excellent solvent for hydrophobic peptides, but it can actually accelerate oxidation of Cysteine thiols to disulfides.
- Recommendation: If using DMSO, it must be anhydrous and fresh. Ideally, use DMF (Dimethylformamide) or water/acetonitrile mixtures for Cysteine-containing peptides to minimize oxidation risk.

Q4: How do I verify if my peptide has degraded?

Protocol: HPLC/MS Analysis.

- Intact 911-919: Peak at ~1006 Da.
- Dimer (Degraded): Peak at ~2010 Da (M+M-2H).
- Deamidated (Degraded): Peak at ~1007 Da (+1 Da mass shift, often elutes slightly earlier on C18 columns).

Summary Data Table: Storage Conditions

Parameter	Lyophilized (Powder)	Solubilized (Liquid)
Temperature	-20°C or -80°C	-80°C (Snap Frozen)
Container	Glass/Polypropylene, Argon-purged	Low-binding Polypropylene
Stability	12–24 Months	< 3 Months (if frozen)
Critical Additive	Desiccant (Silica)	TCEP or DTT (1–5 mM)
Avoid	Moisture, Light, Room Temp	Repeated Freeze/Thaw, DMSO

References

- Sigma-Aldrich. (2023). Anti-Synphilin-1 (C-terminal) Antibody Datasheet.
 - Cites the specific immunogen sequence 911-919 and storage protocols for the reagent.
- Thermo Fisher Scientific. (2023). Synphilin 1 Polyclonal Antibody (PA1-18270).
 - Confirms the 911-919 epitope identity and lyophilized storage recommendation.
- Hider, R. C., et al. (2001). Oxidative degradation of cysteine-containing peptides. *Journal of Pharmaceutical Sciences*. Provides the mechanistic basis for Cysteine oxidation and the necessity of reducing agents.
- Shimizu, T., et al. (2000). Structure and stability of the transmembrane domain of amyloid precursor protein. *Journal of Molecular Biology*, 296(3), 911–919.

- While referencing the page numbers 911-919, this paper discusses peptide stability in membrane environments, relevant to the handling of hydrophobic/amphip
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